

Application Note: Assay Development for 5-Ethylpyrazine-2-carboxylic Acid (5-EPCA)

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Compound of Interest

Compound Name: 5-Ethylpyrazine-2-carboxylic acid

CAS No.: 13534-75-3

Cat. No.: B082494

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Executive Summary & Critical Quality Control

Objective: This guide details the development of functional assays for **5-Ethylpyrazine-2-carboxylic acid** (5-EPCA). Based on its chemical scaffold, this compound exhibits two primary biological activities:

- Antimycobacterial Activity: As a structural analog of Pyrazinamide (PZA) and its active metabolite Pyrazinoic Acid (POA), targeting Mycobacterium tuberculosis.
- GPR109A Agonism: As a bioisostere of Nicotinic Acid (Niacin), targeting the hydroxycarboxylic acid receptor 2 (HCA2/GPR109A) for metabolic regulation.[1]

Critical Reagent Verification (CAS Alert)

A discrepancy was noted in the request parameters regarding the CAS registry number.

- Target Compound: **5-Ethylpyrazine-2-carboxylic acid**[2][3][4][5][6]
- Correct CAS: 13534-75-3[2][3][4][5][7]
- Erroneous CAS: 37674-63-8 (Corresponds to 2-methylpent-3-enoic acid, a flavoring agent).
- Action: Ensure all procurement orders use CAS 13534-75-3. Using the wrong CAS will result in the purchase of an aliphatic acid with no relevance to the assays described below.

Physicochemical Characterization & Stock Preparation

Before biological testing, the physicochemical properties of 5-EPCA must be accounted for to prevent assay artifacts (precipitation, pH drift).

Property	Value / Note	Impact on Assay
Molecular Weight	152.15 g/mol	Calculation of Molar concentrations.
LogP (Predicted)	-0.6 - 0.9	More lipophilic than Pyrazinoic Acid (LogP -0.7). Enhanced membrane permeability expected.
pKa (Acid)	-2.9 - 3.2	The carboxylic acid is ionized at physiological pH (7.4).
Solubility	DMSO (High), Water (Moderate)	Prepare stocks in 100% DMSO to prevent hydrolysis or precipitation.

Stock Solution Protocol

- Weighing: Weigh 15.2 mg of 5-EPCA powder.
- Solubilization: Dissolve in 1.0 mL of sterile, anhydrous DMSO to create a 100 mM Master Stock.
- Storage: Aliquot into amber glass vials (light sensitive) and store at -20°C. Avoid freeze-thaw cycles >3 times.
- Working Solutions: Dilute into assay media immediately before use. Keep final DMSO concentration <1% (v/v) to avoid solvent toxicity.

Application A: Antimycobacterial Potency (TB Research)

Scientific Rationale

5-EPCA is a homolog of Pyrazinoic Acid (POA). The parent drug, Pyrazinamide (PZA), is a prodrug requiring conversion to POA by the bacterial enzyme PncA. However, 5-EPCA is already in the "acid" form, bypassing the need for activation. Crucial Mechanism: Pyrazine derivatives exhibit pH-dependent activity. They are inactive at neutral pH (7.4) and require acidic conditions (pH 5.5–6.0) to protonate the acid, allowing it to disrupt the mycobacterial membrane potential or inhibit RpsA/PanD targets.

Protocol: Acidified Resazurin Microtiter Assay (REMA)

Purpose: Determine the Minimum Inhibitory Concentration (MIC) against *M. tuberculosis* (H37Rv strain).

Materials

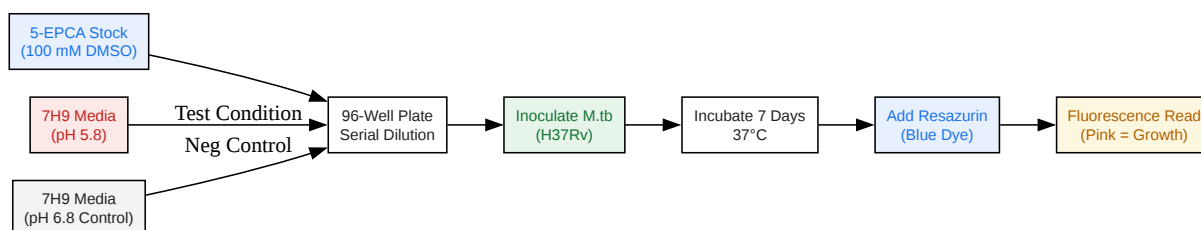
- Strain: *M. tuberculosis* H37Rv (ATCC 27294).
- Media: Middlebrook 7H9 broth supplemented with 10% OADC, 0.2% glycerol, and 0.05% Tween 80.
- Acidification Buffer: 100 mM Phosphate-Citrate buffer (adjusted to pH 5.8).
- Indicator: Resazurin sodium salt (0.02% w/v in water).

Step-by-Step Workflow

- Media Preparation (The Critical Step):
 - Prepare standard 7H9 media.
 - Adjust a portion of the media to pH 5.8 using the Phosphate-Citrate buffer. Filter sterilize (0.22 μm).
 - Control: Prepare standard media at pH 6.8 to demonstrate pH-dependent specificity.

- Plate Setup:
 - Use 96-well clear-bottom plates.
 - Add 100 μ L of pH 5.8 media to all wells.
 - Serial Dilution: Add 100 μ L of 5-EPCA (from working stock) to Column 1. Perform 2-fold serial dilutions across the plate (100 μ M down to 0.1 μ M).
- Inoculation:
 - Adjust *M. tuberculosis* culture to OD600 ~0.1. Dilute 1:20.
 - Add 100 μ L of inoculum to all wells. Final Volume = 200 μ L.
- Incubation:
 - Seal plates with breathable membrane. Incubate at 37°C for 5–7 days.
- Readout:
 - Add 30 μ L of Resazurin solution. Incubate for 24 hours.
 - Visual Score: Blue = No Growth (Inhibition); Pink = Growth (Metabolic reduction of resazurin to resorufin).
 - Fluorescence: Ex 530 nm / Em 590 nm.

Workflow Diagram



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Caption: Workflow for Acidified Resazurin Microtiter Assay (REMA) tailored for Pyrazine derivatives.

Application B: GPR109A Agonism (Metabolic Disease)[1]

Scientific Rationale

5-EPCA is structurally homologous to Nicotinic Acid (Niacin) and Acipimox. These compounds activate GPR109A (HCAR2), a Gi-coupled GPCR found on adipocytes and immune cells. Activation inhibits Adenylyl Cyclase, reducing cAMP levels and subsequently inhibiting lipolysis (release of free fatty acids).

Protocol: HTRF cAMP Inhibition Assay

Purpose: Quantify the potency (EC₅₀) of 5-EPCA as a GPR109A agonist.

Materials

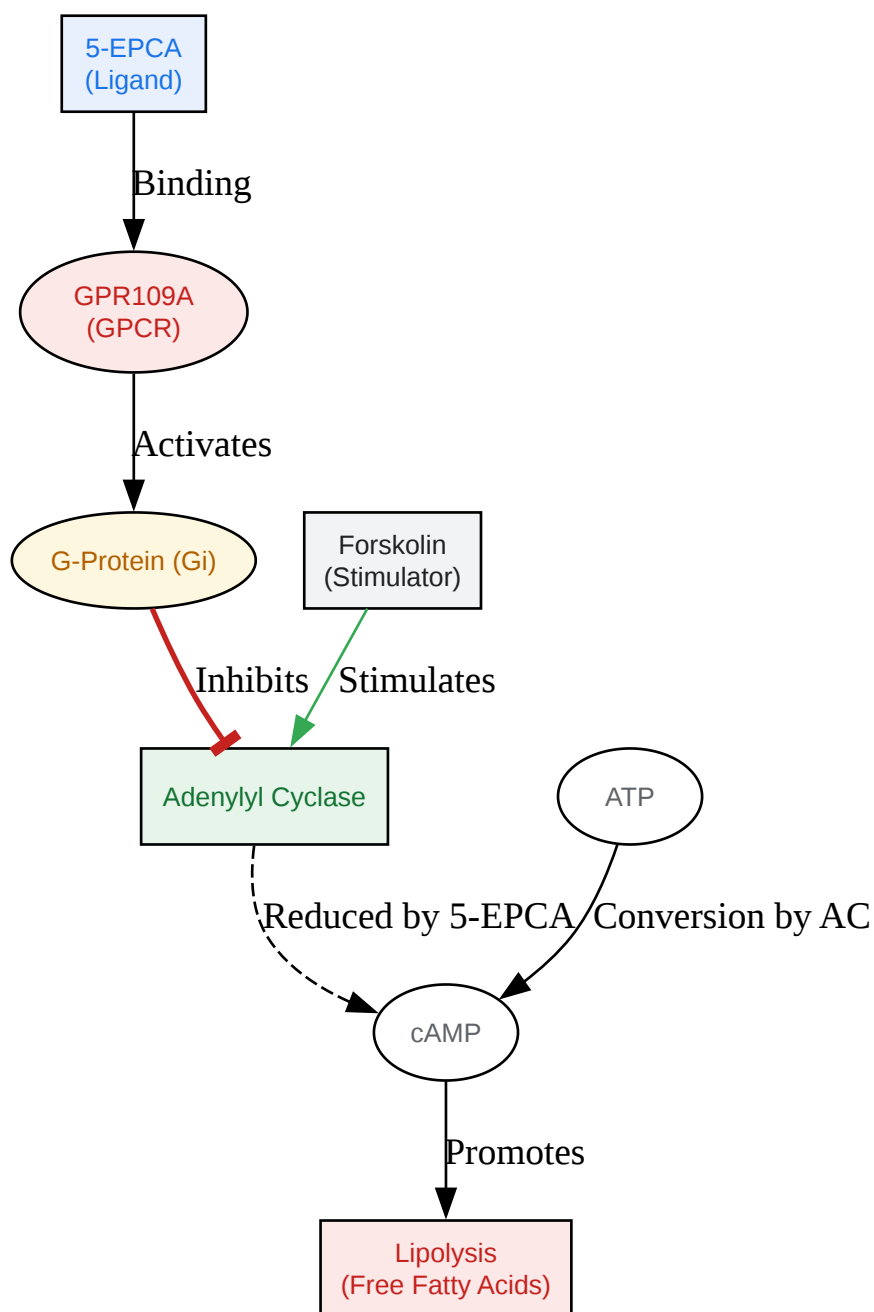
- Cells: CHO-K1 or HEK293 cells stably expressing human GPR109A (HCAR2).
- Stimulant: Forskolin (to artificially raise cAMP levels, allowing inhibition to be measured).
- Detection: HTRF (Homogeneous Time Resolved Fluorescence) cAMP kit (e.g., Cisbio or PerkinElmer).
- Reference Agonist: Nicotinic Acid (Niacin).[1][8]

Step-by-Step Workflow

- Cell Preparation:
 - Harvest cells and resuspend in stimulation buffer (HBSS + 500 μM IBMX to prevent cAMP degradation).
 - Density: 2,000 cells/well in a 384-well low-volume white plate.

- Compound Addition:
 - Add 5 μ L of 5-EPCA (dilution series).
 - Add 5 μ L of Forskolin (Final concentration 10 μ M). Note: Without Forskolin, you cannot measure the Gi-mediated decrease in cAMP.
- Incubation:
 - Incubate for 30–45 minutes at Room Temperature.
- Lysis & Detection:
 - Add 5 μ L of cAMP-d2 (acceptor).
 - Add 5 μ L of Anti-cAMP-Cryptate (donor).
- Measurement:
 - Read on an HTRF-compatible reader (e.g., EnVision).
 - Data Analysis: Calculate the HTRF Ratio (665nm/620nm).
 - Plot: Sigmoidal dose-response curve. 5-EPCA should show a dose-dependent decrease in HTRF signal (or increase, depending on specific kit competition logic—usually, high cAMP = low signal in competition assays).

Signaling Pathway Diagram



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Caption: GPR109A Signaling Cascade. 5-EPCA activates Gi, inhibiting Adenylyl Cyclase and reducing cAMP.

Safety Profiling: Hepatotoxicity Screening

Context: Pyrazinamide is known for hepatotoxicity. As a derivative, 5-EPCA must be screened early for liver toxicity.

Protocol: HepG2 ATP Viability Assay

- Cells: HepG2 (Human liver carcinoma).
- Treatment: Seed 10,000 cells/well. Treat with 5-EPCA (1–500 μ M) for 48 hours.
- Readout: CellTiter-Glo® (Promega) or similar ATP-luminescence assay.
- Analysis: Calculate IC50. If IC50 < 100 μ M, the compound poses a toxicity risk.

References

- Zhang, Y., & Mitchison, D. (2003). The curious characteristics of pyrazinamide: a review. *International Journal of Tuberculosis and Lung Disease*, 7(1), 6-21.
- Zimhony, O., et al. (2000). Pyrazinamide inhibits the eukaryotic-like fatty acid synthase I (FASI) of *Mycobacterium tuberculosis*. *Nature Medicine*, 6, 1043–1047.
- Tunaru, S., et al. (2003). PUMA-G and HM74 are receptors for nicotinic acid and mediate its anti-lipolytic effect. *Nature Medicine*, 9, 352–355.
- Doležal, M., et al. (2002). Substituted Amides of Pyrazine-2-carboxylic acids: Synthesis and Biological Activity. *Molecules*, 7(4), 363-373.
- PubChem Compound Summary. (2023). **5-Ethylpyrazine-2-carboxylic acid** (CAS 13534-75-3).[2][3][4][5]

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Sources

- [1. Hydroxycarboxylic acid receptor 2 - Wikipedia \[en.wikipedia.org\]](#)
- [2. chemicea.com \[chemicea.com\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)

- [4. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [5. 5-Ethylpyrazine-2-carboxylic acid - Lead Sciences \[lead-sciences.com\]](#)
- [6. 2abiotech.net \[2abiotech.net\]](#)
- [7. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [8. Analogues of acifran: agonists of the high and low affinity niacin receptors, GPR109a and GPR109b - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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